

Physical properties of 3-Methyl-1-pentyne (boiling point, density)

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Compound of Interest

Compound Name: 3-Methyl-1-pentyne

Cat. No.: B3058855

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Physical Properties of 3-Methyl-1-pentyne: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3-Methyl-1-pentyne**, a valuable building block in organic synthesis. The document details its boiling point and density, outlines standardized experimental protocols for their determination, and presents this information in a clear, accessible format for laboratory use.

Core Physical Characteristics

3-Methyl-1-pentyne is a colorless, highly flammable liquid. Its key physical properties are summarized below, providing essential data for reaction setup, purification, and safety considerations.

Quantitative Data Summary

The physical constants of **3-Methyl-1-pentyne** have been determined and are presented here for easy reference.

Physical Property	Value	Units	Conditions
Boiling Point	60	°C	At 760 mmHg
Density	0.735	g/cm ³	At 25°C

Experimental Protocols

The following sections describe detailed, standard laboratory procedures for the experimental determination of the boiling point and density of volatile organic liquids such as **3-Methyl-1-pentyne**.

Determination of Boiling Point by Capillary Method (Thiele Tube)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the capillary method using a Thiele tube provides an accurate determination.

Apparatus and Materials:

- Thiele tube
- High-boiling point mineral oil
- Thermometer (0-100 °C range, with 0.1 °C divisions)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- **3-Methyl-1-pentyne** sample
- Bunsen burner or other heat source
- Stand and clamp

Procedure:

- **Sample Preparation:** A small amount (approximately 0.5 mL) of **3-Methyl-1-pentyne** is placed into the small test tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- **Apparatus Assembly:** The test tube is attached to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. This assembly is then inserted into the Thiele tube containing mineral oil, making sure the oil level is above the side arm.
- **Heating:** The side arm of the Thiele tube is gently heated. The design of the tube ensures uniform heating of the oil bath through convection currents.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a continuous and rapid stream of bubbles is observed.
- **Boiling Point Determination:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.
- **Data Recording:** The temperature is recorded at this point. The procedure should be repeated to ensure accuracy.

Determination of Density by Pycnometer Method

The density of a liquid is its mass per unit volume. A pycnometer, a flask with a precisely known volume, is used for accurate density measurements.

Apparatus and Materials:

- Pycnometer (e.g., 10 mL or 25 mL) with a ground-glass stopper containing a capillary tube
- Analytical balance (accurate to ± 0.0001 g)
- **3-Methyl-1-pentyne** sample
- Distilled water (for calibration)

- Acetone (for cleaning and drying)
- Constant temperature water bath

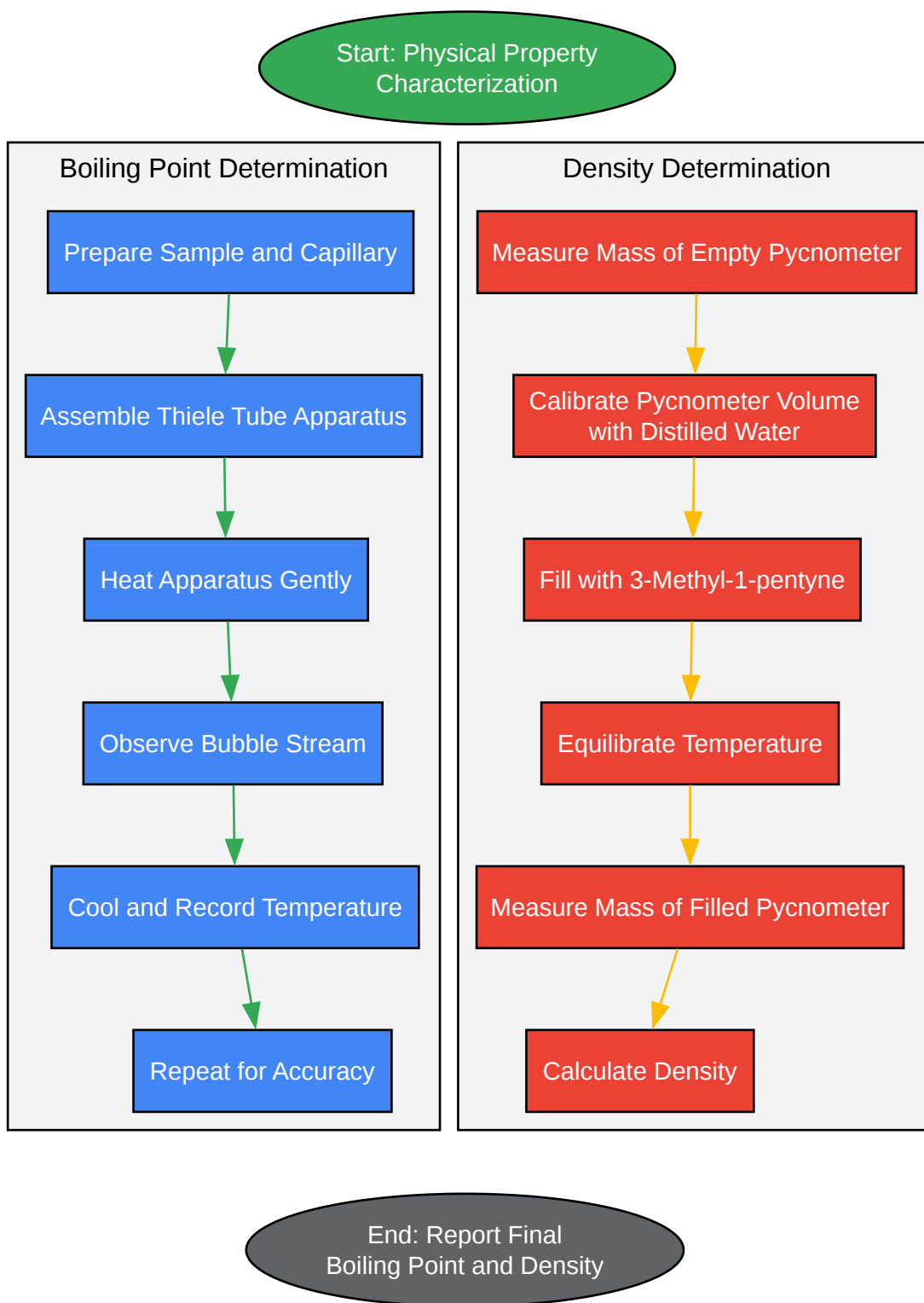
Procedure:

- Pycnometer Calibration:
 - The pycnometer is thoroughly cleaned with distilled water and acetone and then dried completely.
 - The mass of the clean, dry, and empty pycnometer (m_1) is accurately determined using an analytical balance.
 - The pycnometer is filled with distilled water of a known temperature (and thus known density) and placed in a constant temperature water bath to reach thermal equilibrium.
 - The stopper is inserted, and any excess water that emerges from the capillary is carefully wiped away.
 - The mass of the pycnometer filled with water (m_2) is determined.
 - The volume of the pycnometer (V) is calculated using the density of water (ρ_{water}) at the measurement temperature: $V = (m_2 - m_1) / \rho_{\text{water}}$.
- Density Measurement of **3-Methyl-1-pentyne**:
 - The calibrated pycnometer is emptied, cleaned, and thoroughly dried.
 - The pycnometer is filled with the **3-Methyl-1-pentyne** sample and brought to the same constant temperature as the water calibration.
 - The stopper is inserted, and any excess liquid is carefully removed.
 - The mass of the pycnometer filled with the sample (m_3) is accurately measured.
 - The mass of the **3-Methyl-1-pentyne** sample is calculated as $m_{\text{sample}} = m_3 - m_1$.

- The density of the sample (ρ_{sample}) is then calculated using the calibrated volume of the pycnometer: $\rho_{\text{sample}} = m_{\text{sample}} / V$.

Visualized Experimental Workflow

The logical flow for the experimental determination of these physical properties can be visualized as a structured workflow, ensuring systematic and reproducible measurements in a laboratory setting.



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Caption: Workflow for Physical Property Determination.

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